

An In-depth Technical Guide to Direct Orange 118

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Compound of Interest

Compound Name: Direct orange 118

Cat. No.: B12380279

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Introduction

Direct Orange 118 is a synthetic organic compound classified as a direct dye. Belonging to the double azo class of dyes, it is primarily utilized in the paper and textile industries for coloration. [1][2][3] Its molecular structure allows it to be directly absorbed by cellulosic fibers such as cotton, viscose, and silk without the need for a mordant.[2] This technical guide provides a comprehensive overview of the chemical and physical properties of **Direct Orange 118**, its synthesis, and a general experimental protocol for its application in dyeing.

Chemical and Physical Properties

Direct Orange 118 is an orange powder that is soluble in water.[4] While specific data for properties such as melting and boiling points are not readily available in published literature, other key characteristics have been compiled from various technical data sheets.

Property	Value	Reference
Molecular Formula	C ₃₅ H ₂₄ N ₆ Na ₄ O ₁₅ S ₄	
Molecular Weight	988.82 g/mol	
CAS Number	60202-34-8, 28706-33-4	
Synonyms	Cartasol Brilliant Orange 2RF, Direct Orange S, Orange 2R	
Physical Appearance	Orange Powder	
Solubility	Soluble in water	
Light Fastness	2 (on a scale of 1 to 8)	
Washing Fastness	2 (on a scale of 1 to 5)	

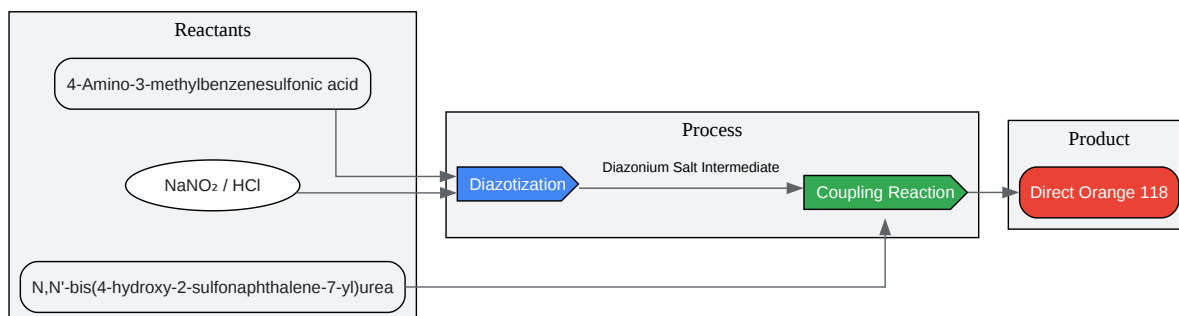
For Liquid Formulation:

Property	Value
pH	8.0 - 10.0
Specific Gravity	1.00 - 1.20 g/cm ³
Viscosity	< 100 cps

Synthesis of Direct Orange 118

The synthesis of **Direct Orange 118** is a two-step process involving diazotization followed by a coupling reaction.

- **Diazotization:** 4-Amino-3-methylbenzenesulfonic acid is treated with a source of nitrous acid (typically sodium nitrite in an acidic medium) to form a diazonium salt.
- **Coupling:** The resulting diazonium salt is then coupled with N,N'-bis(4-hydroxy-2-sulfonaphthalene-7-yl)urea to form the final **Direct Orange 118** molecule.



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Synthesis Pathway of Direct Orange 118

Experimental Protocol: Dyeing of Cotton Fabric

The following is a general protocol for the application of **Direct Orange 118** to cotton fabric in a laboratory setting. This procedure is synthesized from standard methodologies for direct dyes.

Materials and Reagents:

- **Direct Orange 118**
- Cotton fabric (scoured and bleached)
- Sodium carbonate (Soda ash)
- Sodium chloride (Common salt) or Sodium sulfate
- Wetting agent (optional)
- Distilled water
- Beakers

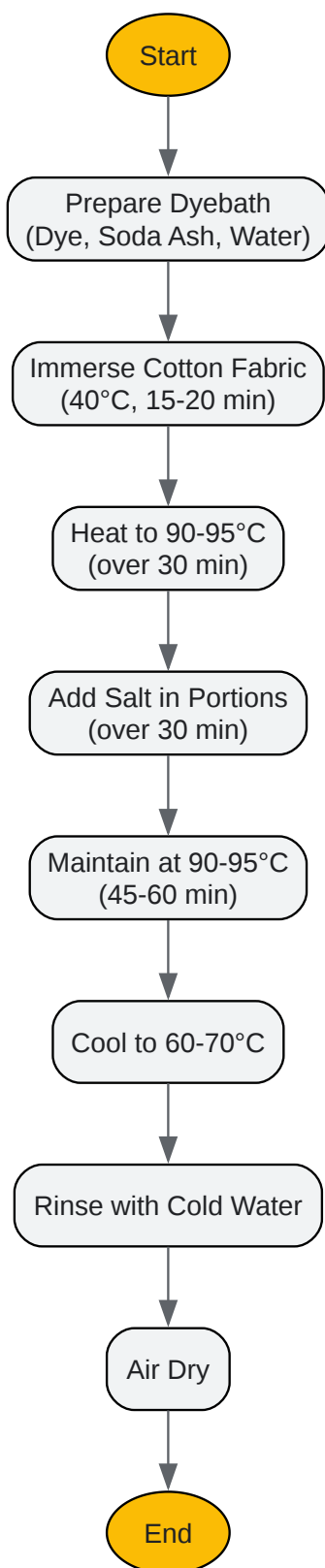
- Heating mantle or water bath
- Stirring rod
- Thermometer

Procedure:

- Preparation of the Dyebath:
 - Calculate the required amount of **Direct Orange 118** based on the weight of the cotton fabric (e.g., 1% on weight of fabric, owf).
 - Create a paste of the dye with a small amount of cold water.
 - Add boiling water to the paste to dissolve the dye completely.
 - In a separate beaker, prepare the dyebath with the required volume of water, 0.5-1% owf sodium carbonate, and an optional wetting agent.
 - Add the dissolved dye solution to the dyebath.
- Dyeing Process:
 - Immerse the cotton fabric in the dyebath at room temperature (approximately 40°C).
 - Stir gently for 15-20 minutes to ensure even wetting of the fabric.
 - Gradually raise the temperature of the dyebath to 90-95°C over 30 minutes.
 - Once the target temperature is reached, begin the addition of the electrolyte (sodium chloride or sodium sulfate). For a medium shade, approximately 10-15% owf of salt is used. The salt should be added in portions over 30 minutes to ensure even uptake of the dye.
 - Continue the dyeing process at 90-95°C for 45-60 minutes, with occasional stirring.
- Rinsing and Drying:

- After the dyeing is complete, allow the dyebath to cool to about 60-70°C.
- Remove the fabric from the dyebath and rinse with cold water until the water runs clear.
- Squeeze the excess water from the fabric and air dry.

Experimental Workflow:



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General Workflow for Dyeing Cotton with **Direct Orange 118**

Applications

The primary application of **Direct Orange 118** is in the dyeing of paper and cellulosic textiles. Its good dyeing properties on cotton make it a suitable colorant for various textile products. While its use is predominantly industrial, its properties as a water-soluble azo dye could be of interest in research areas such as wastewater treatment studies, development of biosensors, or as a model compound in toxicological and environmental impact assessments of textile effluents.

Safety and Handling

Direct Orange 118 may cause irritation to the skin, eyes, and respiratory tract. It is recommended to handle this chemical in a well-ventilated area and to use appropriate personal protective equipment (PPE), including gloves and safety glasses. Avoid inhalation of the powder and ingestion. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

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